

2,5-Dichloro-4-nitrophenol melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,5-Dichloro-4-nitrophenol**

Cat. No.: **B1581652**

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An In-depth Technical Guide to the Physicochemical Characterization of **2,5-Dichloro-4-nitrophenol**

Executive Summary

This technical guide provides a comprehensive analysis of the melting and boiling points of **2,5-Dichloro-4-nitrophenol** (CAS No. 5847-57-4), a key intermediate in the synthesis of dyes, pigments, and agrochemicals.^[1] A thorough understanding of its physical properties is paramount for its application in process chemistry, safety protocols, and materials science. This document synthesizes theoretical principles with validated experimental protocols to offer a self-validating framework for the characterization of this compound. We will delve into the molecular factors governing its phase transitions and provide detailed, field-proven methodologies for their empirical determination.

Introduction: The Significance of Phase Transition Data

2,5-Dichloro-4-nitrophenol is a halogenated nitrophenol whose utility in chemical synthesis is derived from its reactive nitro and chloro functional groups.^[1] In any research or drug development pipeline, the melting and boiling points are not mere physical constants; they are critical indicators of purity, stability, and the energetic requirements for handling and reaction optimization. An accurate determination of these properties is the foundation of robust process development, ensuring reproducibility and safety. This guide explains the causality behind the

observed thermal behavior of this molecule and equips the researcher with the necessary protocols for its verification.

Physicochemical Profile of 2,5-Dichloro-4-nitrophenol

The foundational physical properties of **2,5-Dichloro-4-nitrophenol** are summarized below. These values serve as the benchmark for the experimental verifications detailed later in this guide.

Property	Value	Source
CAS Number	5847-57-4	[2] [3]
Molecular Formula	C ₆ H ₃ Cl ₂ NO ₃	[2] [3] [4]
Molecular Weight	208.00 g/mol	[2] [4]
Melting Point	117 °C	[4]
Boiling Point	317 °C	[1] [5]
Appearance	Solid	-

Theoretical Grounding: Molecular Structure and Intermolecular Forces

The melting and boiling points of a compound are direct consequences of the strength of its intermolecular forces. The structure of **2,5-Dichloro-4-nitrophenol** incorporates several key features that dictate its thermal behavior.

- **Hydrogen Bonding:** The phenolic hydroxyl (-OH) group is a potent hydrogen bond donor. This creates strong intermolecular associations, requiring significant thermal energy to break the crystal lattice during melting and to separate the molecules into the gas phase during boiling.
- **Dipole-Dipole Interactions:** The nitro group (-NO₂) and the two chlorine atoms (-Cl) are strongly electron-withdrawing. This creates a significant molecular dipole, leading to strong

electrostatic attractions between adjacent molecules.

- Van der Waals Forces: As with all molecules, London dispersion forces contribute to the overall intermolecular attraction. The planar aromatic ring allows for efficient surface area contact, enhancing these forces.

The combination of these forces, particularly the powerful hydrogen bonding, results in the relatively high melting and boiling points observed for this compound. Unlike ortho-nitrophenol, which exhibits intramolecular hydrogen bonding that lowers its boiling point, the substitution pattern in **2,5-dichloro-4-nitrophenol** favors intermolecular interactions, leading to a more stable, higher-energy solid and liquid state.[6]

Experimental Protocol: Melting Point Determination

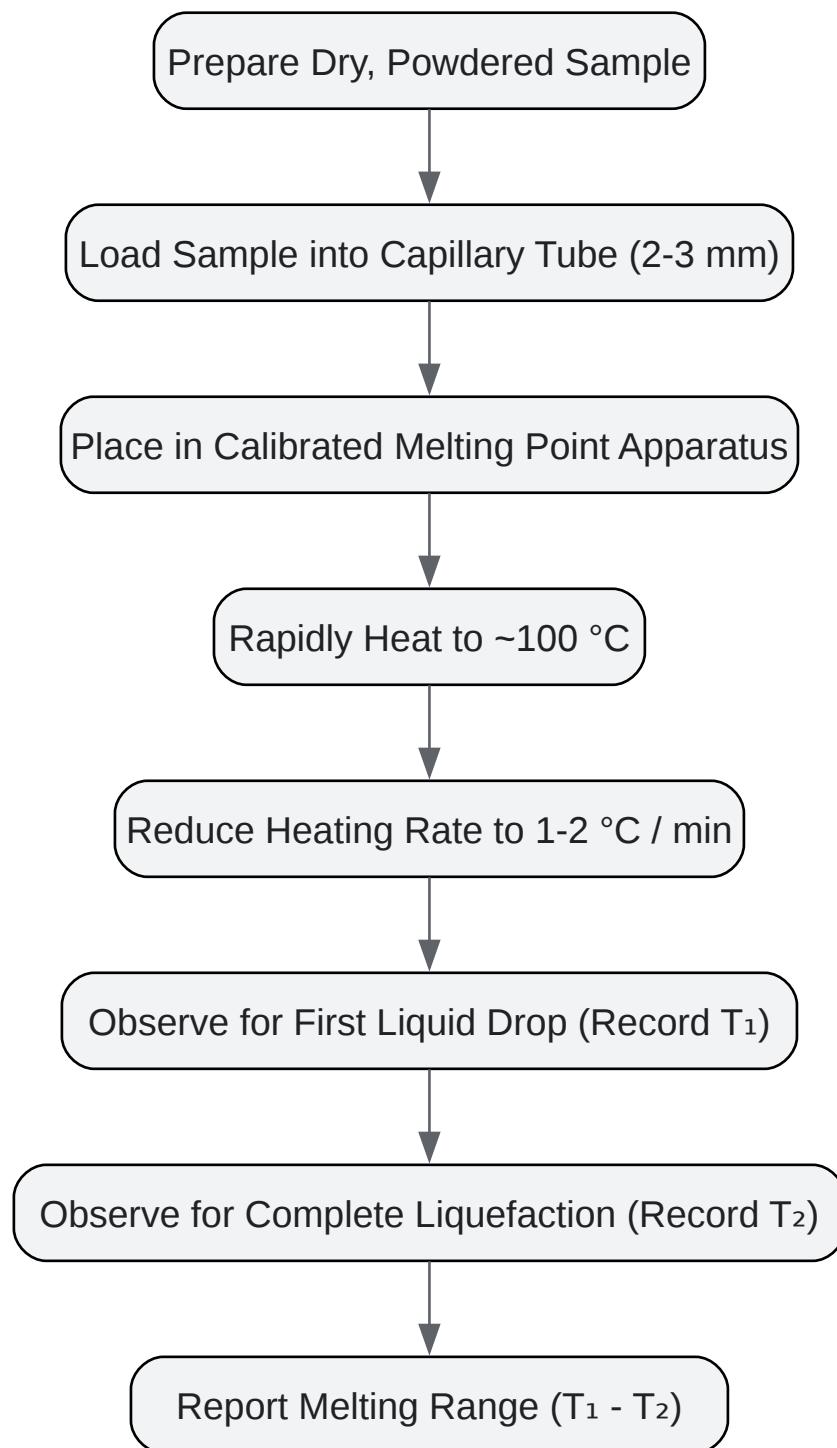
The determination of a sharp melting range is a primary indicator of sample purity. The following protocol utilizes the capillary method, a universally accepted standard.

Methodology

- Sample Preparation: Ensure the **2,5-Dichloro-4-nitrophenol** sample is completely dry and finely powdered. A small amount is loaded into a capillary tube (sealed at one end) to a depth of 2-3 mm. The sample should be tightly packed by tapping the tube.
- Apparatus Setup: Place the capillary tube into the heating block of a calibrated melting point apparatus.
- Heating Protocol:
 - Rapid Heating: Initially, heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (117 °C).
 - Slow Heating: Decrease the heating rate to 1-2 °C per minute. This slow rate is critical to ensure thermal equilibrium between the sample, thermometer, and heating block.
- Observation and Data Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.

- Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
- Reporting: The melting point is reported as the range $T_1 - T_2$. For a pure sample, this range should be narrow ($\leq 1 \text{ } ^\circ\text{C}$).

Workflow for Melting Point Determination



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Caption: Workflow for capillary melting point determination.

Experimental Protocol: Boiling Point Determination

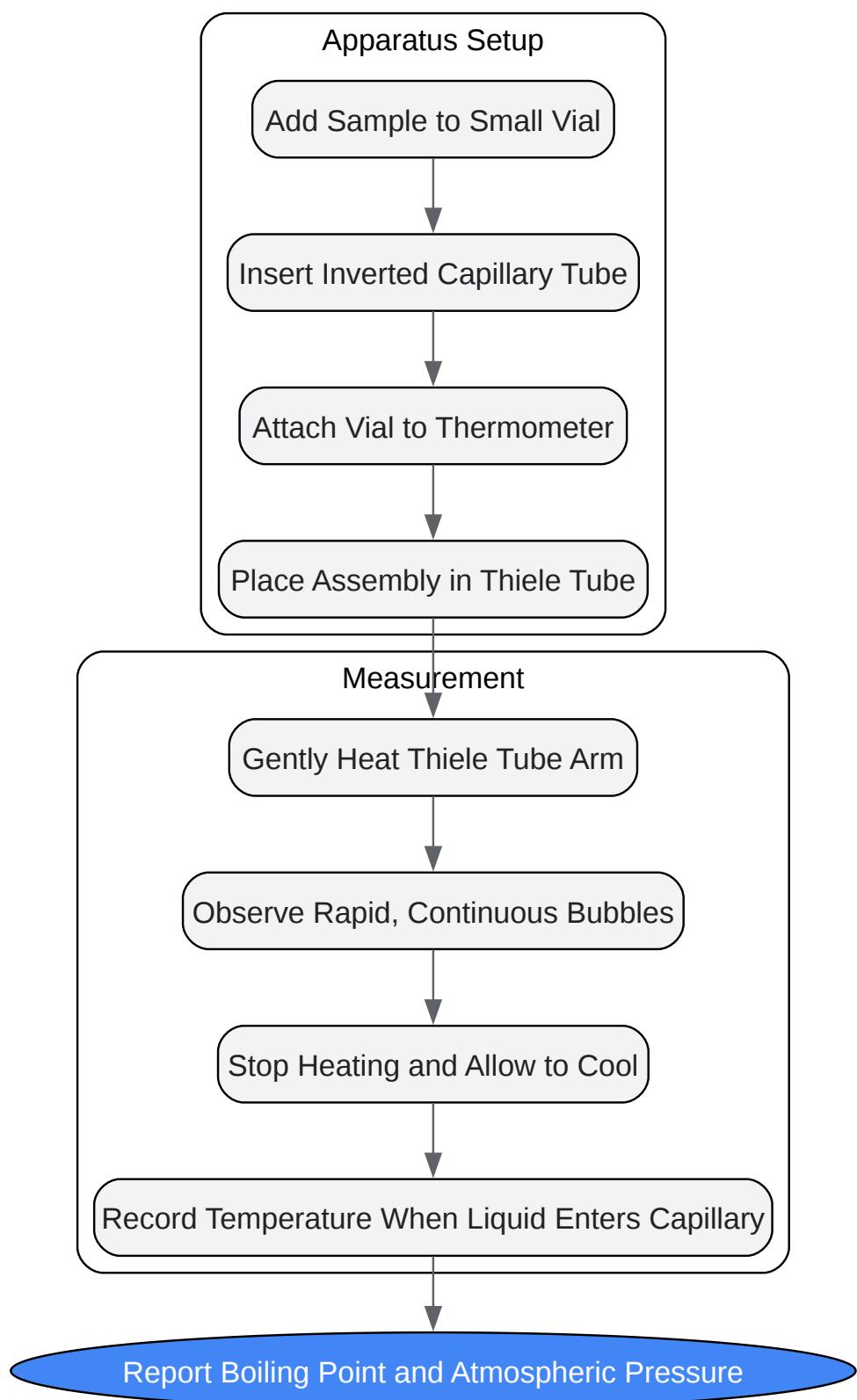
For high-boiling point compounds like **2,5-Dichloro-4-nitrophenol**, a micro-scale method using a Thiele tube is efficient and minimizes sample usage. This protocol is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[7]

Methodology

- Apparatus Assembly:
 - Attach a small glass vial (e.g., a Durham tube) containing 0.5-1 mL of the sample to a thermometer using a rubber band. The bottom of the vial should be aligned with the thermometer bulb.[7]
 - Place a small capillary tube (sealed at one end) into the vial with the open end down.[7]
 - Insert the entire assembly into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the sample is below the oil level.
- Heating and Observation:
 - Gently heat the side arm of the Thiele tube with a micro-burner. The shape of the tube ensures uniform heating via convection.[8]
 - As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Continue heating until a rapid, continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.[7][8]
- Data Recording:
 - Stop heating. As the apparatus cools, the stream of bubbles will slow down and eventually stop.
 - The moment the bubbling stops and the liquid is drawn back into the capillary tube, record the temperature. This is the boiling point, as the external pressure has just overcome the vapor pressure of the compound.[8]

- Validation: It is advisable to repeat the determination to ensure consistency. Record the ambient atmospheric pressure, as boiling point is pressure-dependent.

Workflow for Thiele Tube Boiling Point Determination

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Caption: Workflow for micro boiling point determination via Thiele tube.

Conclusion

The melting point (117 °C) and boiling point (317 °C) of **2,5-Dichloro-4-nitrophenol** are defining physical characteristics that arise from its distinct molecular structure, dominated by strong intermolecular hydrogen bonding and dipole-dipole interactions. The protocols detailed herein provide a robust framework for the empirical verification of these values, ensuring data integrity for research, development, and safety applications. Adherence to these systematic procedures is essential for achieving accurate and reproducible results.

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- To cite this document: BenchChem. [2,5-Dichloro-4-nitrophenol melting point and boiling point]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1581652#2-5-dichloro-4-nitrophenol-melting-point-and-boiling-point>

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